

Application Note: Safe Handling and Storage of 4-Acetyl-2-hydroxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetyl-2-hydroxybenzoic acid

CAS No.: 107806-82-6

Cat. No.: B3079886

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Executive Summary & Substance Identification

4-Acetyl-2-hydroxybenzoic acid (CAS: 107806-82-6) is a functionalized salicylate derivative often utilized as a synthetic intermediate in the development of non-steroidal anti-inflammatory drugs (NSAIDs) and coordination ligands.^[1]

CRITICAL DISTINCTION: Do not confuse this compound with Aspirin (2-Acetoxybenzoic acid).^[1] While they share a salicylate core, their chemical reactivity and metabolic profiles differ. **4-Acetyl-2-hydroxybenzoic acid** contains a ketone group at the para position and a free phenolic hydroxyl group at the ortho position, making it susceptible to different oxidative and condensation reactions than Aspirin.^[1]

Chemical Profile

Property	Specification
IUPAC Name	4-acetyl-2-hydroxybenzoic acid
Synonyms	2-Hydroxy-4-acetylbenzoic acid; 4-Acetylsalicylic acid (non-standard)
CAS Number	107806-82-6
Molecular Formula	C ₉ H ₈ O ₄
Molecular Weight	180.16 g/mol
Acidity (pKa)	~2.9 (Carboxylic acid), ~13 (Phenolic OH) [Predicted]
Physical State	Off-white to pale yellow crystalline powder

Risk Assessment & Hazard Identification (GHS)[1]

As a research chemical with limited specific toxicological data, the Precautionary Principle mandates treating this substance based on the hazards of its closest structural analogs: Salicylic acid (CAS 69-72-7) and 4-Acetylbenzoic acid (CAS 586-89-0).[1]

Hazard Classification (Inferred)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1][2][3][4][5]
- Serious Eye Damage/Irritation: Category 2A/1 (Causes serious eye irritation; potential for corneal damage due to acidity).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[1][2][4][5][6]

Signal Word: WARNING

Mechanistic Safety Insight

The molecule possesses two acidic protons (carboxylic and phenolic). Upon contact with mucous membranes, it can induce proton-donation-mediated coagulative necrosis.[1]

Furthermore, the para-acetyl group increases the lipophilicity compared to salicylic acid, potentially enhancing dermal absorption.[1]

Storage Protocol: The "Stability Triad"[1]

To maintain the integrity of **4-Acetyl-2-hydroxybenzoic acid**, you must control three vectors: Temperature, Moisture, and Light.[1] The free phenolic hydroxyl group is prone to oxidation (browning) and the ketone moiety can undergo condensation if catalyzed by moisture/acid.

Storage Specifications Table

Parameter	Protocol	Rationale
Temperature	2°C to 8°C (Refrigerated)	Retards thermal decarboxylation and oxidation of the phenol group.[1]
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents aerobic oxidation of the electron-rich phenolic ring. [1]
Humidity	Desiccator (<30% RH)	The compound is potentially hygroscopic; moisture facilitates hydrolysis or clumping.[1]
Container	Amber Glass with PTFE-lined cap	Blocks UV light which can trigger radical formation at the ketone; PTFE prevents acid corrosion of the seal.[1]
Segregation	Acid Cabinet	Store away from strong oxidizers (e.g., permanganates) and strong bases.[1]

Self-Validating Storage Check[1]

- Visual Inspection: If the powder turns from off-white/yellow to dark brown or sticky, oxidative degradation has occurred.[1] Discard as chemical waste.

Handling & Experimental Workflow

Engineering Controls

- Primary: All weighing and transfer operations must be conducted inside a Chemical Fume Hood or a Powder Containment Enclosure.
- Secondary: Local exhaust ventilation (LEV) if open-bench work is unavoidable (strongly discouraged).[1]

Personal Protective Equipment (PPE)[1]

- Hands: Nitrile gloves (Double gloving recommended: 0.11 mm minimum thickness).
- Eyes: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient due to the fine particle size and acidic nature.[1]
- Body: Lab coat with extended cuffs; Tyvek sleeves recommended for scale-up (>10g).[1]

Solubilization Protocol

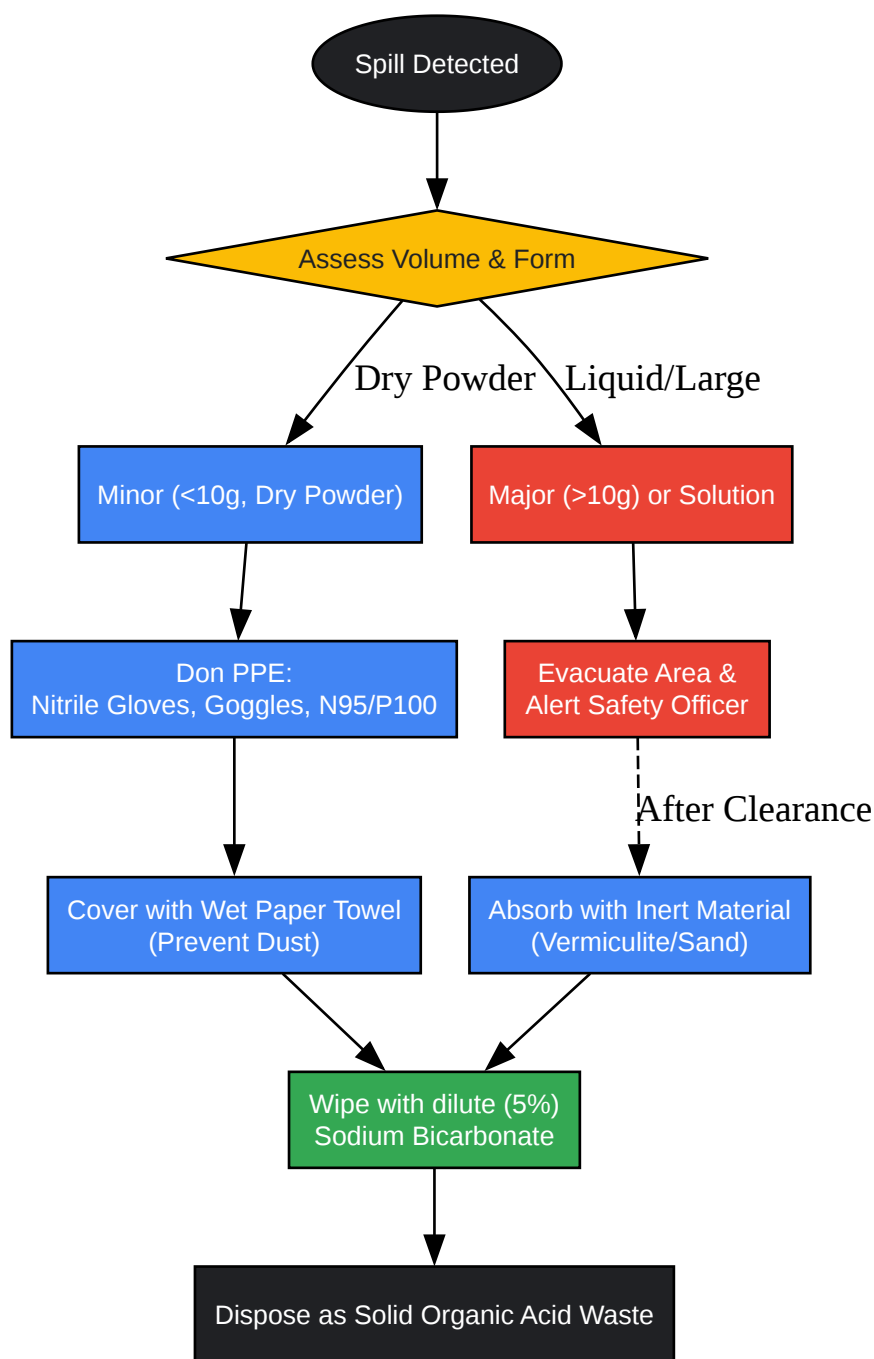
Researchers often struggle with the solubility of substituted benzoic acids.

- Preferred Solvent: DMSO or DMF (High solubility).
- Alcoholic Solvents: Ethanol/Methanol (Good solubility, but avoid if conducting reactions sensitive to esterification).
- Aqueous: Poor solubility at neutral pH. Requires buffering to pH > 6.5 (forming the salicylate anion) for aqueous dissolution.

Emergency Response & Waste Disposal

Decision Logic for Spills

The following diagram outlines the immediate decision-making process for a spill of **4-Acetyl-2-hydroxybenzoic acid**.



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Figure 1: Decision matrix for handling spills of solid or solubilized substituted benzoic acids.[1]

Waste Disposal[4][5][7]

- Classification: Hazardous Chemical Waste (Organic Acid).

- Protocol:
 - Dissolve solid waste in a minimal amount of combustible solvent (e.g., acetone) if required by your facility, or dispose of solids in a dedicated "Solid Organic" drum.
 - Do NOT mix with oxidizing waste streams (Nitric acid, Peroxides) due to the risk of exothermic reaction with the acetyl/phenol groups.
 - Label clearly: "**4-Acetyl-2-hydroxybenzoic acid** - Irritant/Acidic".^[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 15764027, **4-Acetyl-2-hydroxybenzoic acid**.^[1] Retrieved October 26, 2023 from [\[Link\]](#).
- European Chemicals Agency (ECHA). Registration Dossier: Benzoic acid, 2-hydroxy- (Salicylic acid).^{[1][7]} Retrieved from [\[Link\]](#).^[7]

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